

CAS number 110193-59-4 properties and suppliers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-(3-fluorophenyl)-2-oxoacetate

Cat. No.: B035029

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An In-depth Technical Guide to **Ethyl 2-(3-fluorophenyl)-2-oxoacetate** (CAS 110193-59-4)

This technical guide provides a comprehensive overview of the properties, suppliers, and synthetic applications of **Ethyl 2-(3-fluorophenyl)-2-oxoacetate**, CAS number 110193-59-4. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Properties

Ethyl 2-(3-fluorophenyl)-2-oxoacetate is a fluorinated aromatic alpha-keto ester. Its chemical structure, featuring a reactive keto-ester moiety and a fluorinated phenyl ring, makes it a valuable intermediate in organic synthesis.

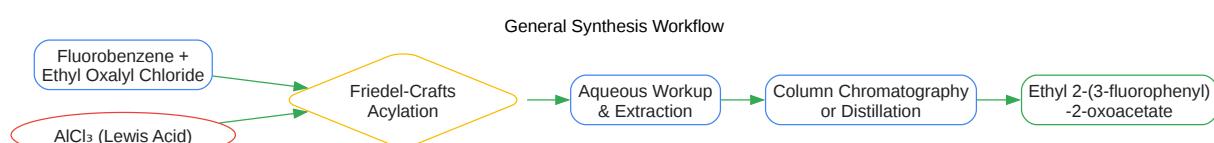
Table 1: Physicochemical Properties of **Ethyl 2-(3-fluorophenyl)-2-oxoacetate**

Property	Value	Source
CAS Number	110193-59-4	N/A
Molecular Formula	C ₁₀ H ₉ FO ₃	[1]
Molecular Weight	196.18 g/mol	[1]
Boiling Point	271.7 ± 23.0 °C (Predicted)	N/A
Density	1.213 ± 0.06 g/cm ³ (Predicted)	N/A
Vapor Pressure	0.00633 mmHg at 25°C	N/A
Refractive Index	1.497	N/A
Flash Point	114.6 °C	N/A
LogP	1.57150	N/A
Purity	Typically ≥95%	[2]

Synthesis and Experimental Protocols

While specific experimental literature for the synthesis of **ethyl 2-(3-fluorophenyl)-2-oxoacetate** is not readily available, a common and analogous method is the Friedel-Crafts acylation of a corresponding aromatic compound. The following protocol is adapted from the synthesis of a structurally similar compound and can serve as a starting point for the synthesis of the title compound.

General Synthesis Workflow



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Caption: A generalized workflow for the synthesis of **ethyl 2-(3-fluorophenyl)-2-oxoacetate**.

Experimental Protocol: Friedel-Crafts Acylation

This protocol describes a general procedure for the Friedel-Crafts acylation of fluorobenzene.

Materials:

- Anhydrous Aluminum Chloride (AlCl_3)
- Fluorobenzene
- Ethyl oxalyl chloride
- Anhydrous Dichloromethane (DCM)
- Ice
- Dilute Hydrochloric Acid (HCl)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask under an inert atmosphere, suspend anhydrous AlCl_3 in anhydrous DCM.
- Cool the suspension to 0-5 °C in an ice bath.
- Add fluorobenzene to the stirred suspension.
- Add ethyl oxalyl chloride dropwise, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, carefully pour the reaction mixture onto crushed ice to quench the reaction and decompose the aluminum chloride complex.
- Separate the organic layer and wash sequentially with dilute HCl, water, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and remove the solvent under reduced pressure.
- Purify the crude product by column chromatography or vacuum distillation.

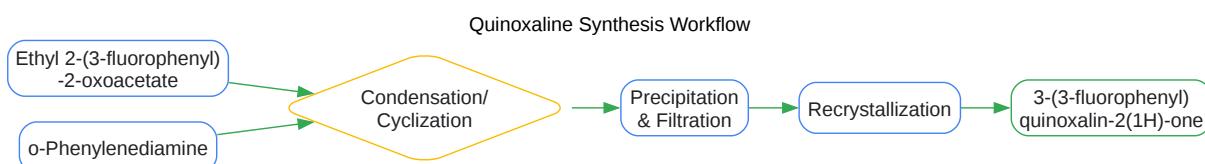
Chemical Reactivity and Applications

Ethyl 2-(3-fluorophenyl)-2-oxoacetate is a versatile building block for the synthesis of various heterocyclic compounds, which are of interest in medicinal chemistry. Its reactivity is primarily centered around the α -ketoester functionality.

Application in Heterocycle Synthesis

One common application of α -ketoesters is in the synthesis of quinoxaline derivatives through condensation with o-phenylenediamines.

Reaction Workflow: Quinoxaline Synthesis



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Caption: Workflow for the synthesis of a quinoxaline derivative.

Experimental Protocol: Synthesis of 3-(3-fluorophenyl)quinoxalin-2(1H)-one

This protocol is a general procedure for the synthesis of quinoxalinones.

Materials:

- **Ethyl 2-(3-fluorophenyl)-2-oxoacetate**
- o-Phenylenediamine
- Glacial Acetic Acid or Ethanol

Procedure:

- Dissolve **ethyl 2-(3-fluorophenyl)-2-oxoacetate** and o-phenylenediamine in glacial acetic acid or ethanol in a round-bottom flask.
- Heat the reaction mixture to reflux and monitor by TLC.
- Upon completion, cool the mixture to room temperature.
- If using acetic acid, pour the mixture into ice-cold water to precipitate the product.
- Collect the precipitate by vacuum filtration.
- Wash the solid with cold water and a small amount of cold ethanol.
- Recrystallize the crude product from a suitable solvent to obtain the pure quinoxalinone derivative.

Suppliers

Ethyl 2-(3-fluorophenyl)-2-oxoacetate is available from various chemical suppliers. The following table lists some of the known suppliers.

Table 2: Suppliers of **Ethyl 2-(3-fluorophenyl)-2-oxoacetate**

Supplier	Purity/Notes
Rieke Metals	N/A
Matrix Scientific	97%
Crysdot	97%
American Custom Chemicals Corporation	95.00%
AK Scientific	N/A
Smolecule	In Stock
AOBChem	95%
Shanghai Witofly Chemical Co.,Ltd	N/A
BETAPHARM-CN	95%

Safety Information

Ethyl 2-(3-fluorophenyl)-2-oxoacetate should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier. General hazard statements for similar compounds include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[3] Precautionary statements include P261 (Avoid breathing dust/fume/gas/mist/vapors/spray) and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing). [3]

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References

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